

Personal protective equipment for handling Onradivir monohydrate

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Compound of Interest

Compound Name: Onradivir monohydrate

Cat. No.: B15194648

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Essential Safety and Handling Guide for Onradivir Monohydrate

This guide provides crucial safety and logistical information for the handling and disposal of **Onradivir monohydrate**, a potent anti-influenza virus agent. The following procedures are based on general best practices for handling chemical compounds in a laboratory setting and information from safety data sheets of similar substances, in the absence of a specific Safety Data Sheet (SDS) for **Onradivir monohydrate**.

Personal Protective Equipment (PPE)

Proper personal protective equipment is essential to minimize exposure and ensure safety when handling **Onradivir monohydrate**. The following table summarizes the recommended PPE.

Body Part	Required PPE	Specifications
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Ensure to wash hands thoroughly after handling.
Eyes/Face	Safety glasses with side shields or goggles; Face shield	Eye protection is mandatory. A face shield should be worn when there is a risk of splashing.
Respiratory	Respirator	Required when dusts are generated. Use a NIOSH-approved respirator.
Body	Laboratory coat	A standard lab coat should be worn to protect street clothing.

Emergency Procedures

In the event of an exposure, follow these first-aid measures immediately.

Exposure Route	First-Aid Measures
If Swallowed	Call a POISON CENTER or doctor if you feel unwell. Rinse mouth.
In Case of Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.
If on Skin	Take off immediately all contaminated clothing. Rinse skin with water/shower.
If Inhaled	Move the person to fresh air.

Handling and Storage

- **Handling:** Avoid breathing dust, fumes, gas, mist, vapors, or spray. Wash skin thoroughly after handling. Do not eat, drink, or smoke when using this product.
- **Storage:** Store in a tightly closed container in a dry and well-ventilated place. Recommended storage temperatures can be found on the product label.

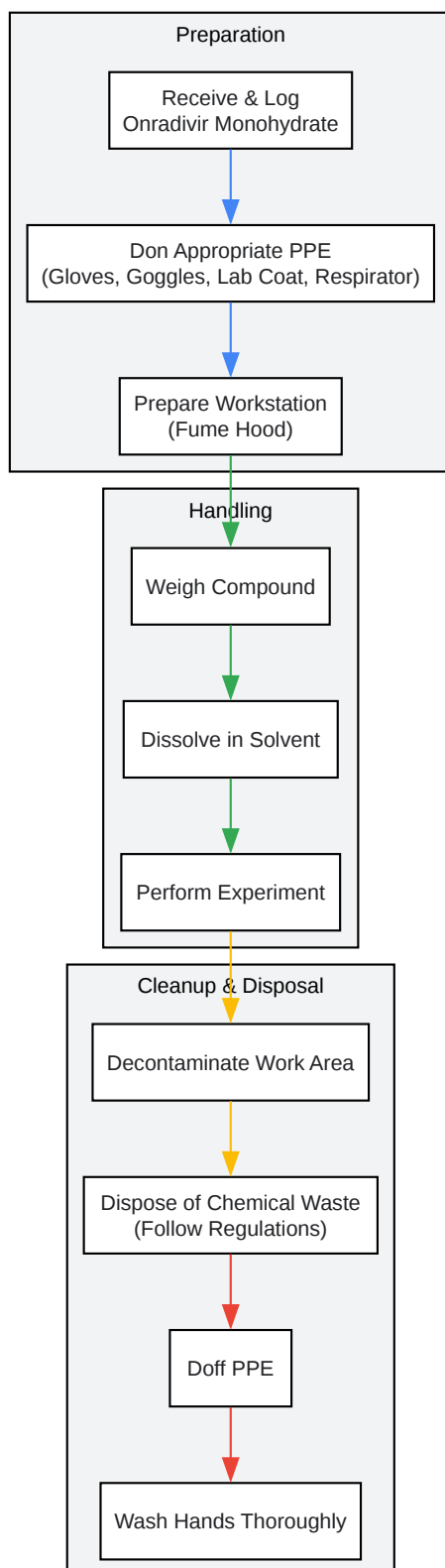
Disposal Plan

All waste materials must be disposed of in accordance with national and local regulations.

- **Chemical Waste:** Leave chemicals in their original containers. Do not mix with other waste.
- **Contaminated Containers:** Handle uncleaned containers as you would the product itself.
- **Disposal Route:** Dispose of contents and container to an approved waste disposal plant.

Experimental Workflow for Handling Onradivir Monohydrate

The following diagram outlines the standard procedure for handling **Onradivir monohydrate** in a research setting, from receiving to disposal.



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Caption: Workflow for Safe Handling of **Onradivir Monohydrate**.

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